

What are the chemical properties of 2-Methylindolin-1-amine hydrochloride?

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Compound of Interest

2-Methylindolin-1-amine
hydrochloride

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An In-depth Technical Guide to 2-Methylindolin-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2-Methylindolin-1-amine hydrochloride**. The information is intended to support research and development activities in the fields of medicinal chemistry, organic synthesis, and pharmacology.

Chemical and Physical Properties

2-Methylindolin-1-amine hydrochloride is a heterocyclic amine that serves as a key intermediate in the synthesis of various pharmaceutical compounds, most notably the antihypertensive drug Indapamide.[1][2][3] It is commercially available as a white to light brown crystalline solid.[1][4]

Structural and Molecular Data



Property	Value	Reference
IUPAC Name	2-methyl-2,3-dihydroindol-1- amine;hydrochloride	[2][5]
Synonyms	1-Amino-2-methylindoline hydrochloride, Indapamide Impurity C as Hydrochloride	[5][6]
Molecular Formula	C9H13CIN2	[1][5]
Molecular Weight	184.67 g/mol	[1][2]
CAS Number	102789-79-7	[1][6]
Free Base CAS	31529-46-1	[5][6]
Canonical SMILES	CC1CC2=CC=CC=C2N1N.Cl	[1][5]
InChI	InChI=1S/C9H12N2.CIH/c1-7- 6-8-4-2-3-5-9(8)11(7)10;/h2- 5,7H,6,10H2,1H3;1H	[5]

Physical Properties

The reported physical properties of **2-Methylindolin-1-amine hydrochloride** exhibit some variability in the literature, particularly concerning its melting point. It is recommended that users verify these properties for their specific batch.



Property	Value	Reference
Appearance	White to light brown crystalline solid	[1][4]
Melting Point	272 °C	[1][7]
>163 °C (decomposes)	[4][8]	
Boiling Point	256.9 °C at 760 mmHg (likely for the free base)	[9]
Solubility	Soluble in water. Slightly soluble in heated chloroform and methanol.	[1][4]

Synthesis and Purification

The primary synthetic route to **2-Methylindolin-1-amine hydrochloride** involves the N-amination of 2-methylindoline. A common method is the nitrosation of 2-methylindoline followed by reduction of the resulting N-nitroso intermediate.

Experimental Protocol: Synthesis of 1-Amino-2-methylindoline

The following protocol is adapted from a patented procedure for the synthesis of the free base, 1-amino-2-methylindoline. The hydrochloride salt can be obtained by subsequent treatment with hydrochloric acid.

Materials:

- 2-methylindoline (140 g)
- Methanol (1 L)
- Concentrated hydrochloric acid (approx. 95 ml)
- Sodium nitrite (73 g) in water (25% solution)



- Sodium bicarbonate
- Zinc dust (156 g)
- Ammonium carbonate (264 g) in water (1 L)
- Toluene
- Heptane

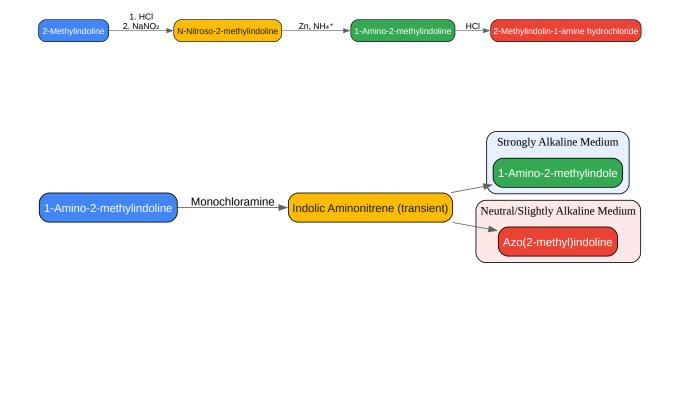
Procedure:

- Dissolve 2-methylindoline in methanol in a suitable reaction vessel.
- Add concentrated hydrochloric acid to the solution and cool to 15 °C.
- Slowly add the sodium nitrite solution dropwise while maintaining the temperature between 5-10 °C.
- Adjust the pH of the solution to approximately 7.5 with sodium bicarbonate.
- Add zinc dust to the mixture.
- While keeping the mixture at about 5 °C, add the ammonium carbonate solution over a period of approximately 1.5 hours.
- Stir the mixture at 5-10 °C, then warm to 40 °C.
- Filter the reaction mixture and wash the residue with toluene.
- Separate the combined filtrate and washes, and discard the aqueous layer.
- Remove the toluene in vacuo.
- Recrystallize the residue from heptane to yield 1-amino-2-methylindoline.

To obtain the hydrochloride salt, the purified free base can be dissolved in a suitable solvent (e.g., isopropanol) and treated with a stoichiometric amount of hydrochloric acid.

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